

A Comparative Analysis of Mosapride Citrate's Prokinetic Effects Across Species

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Compound of Interest

Compound Name: Mosapride citrate

Cat. No.: B1676758

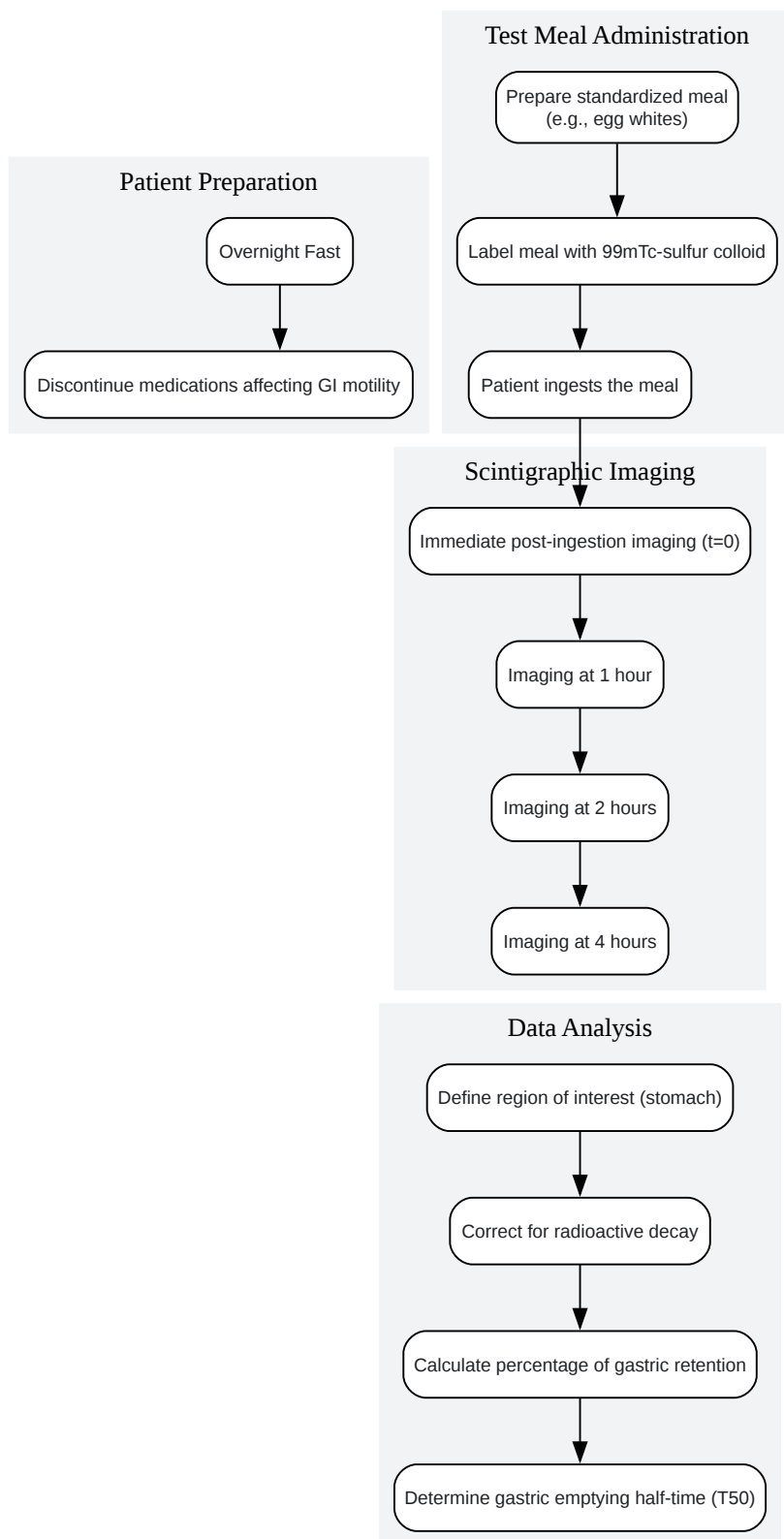
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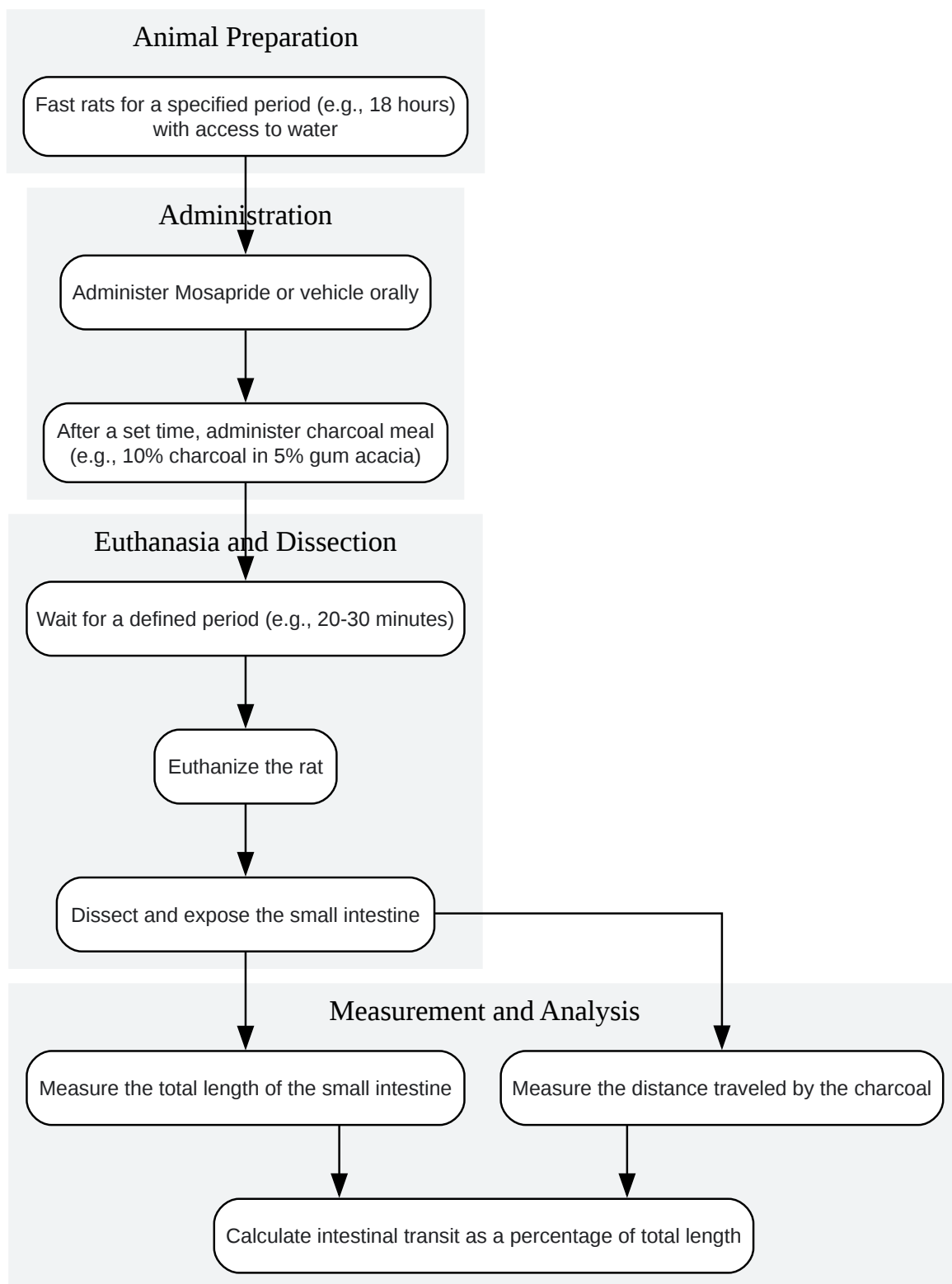
For Researchers, Scientists, and Drug Development Professionals: An In-depth Comparison of **Mosapride Citrate's** Prokinetic Efficacy with Alternative Agents, Supported by Experimental Data.

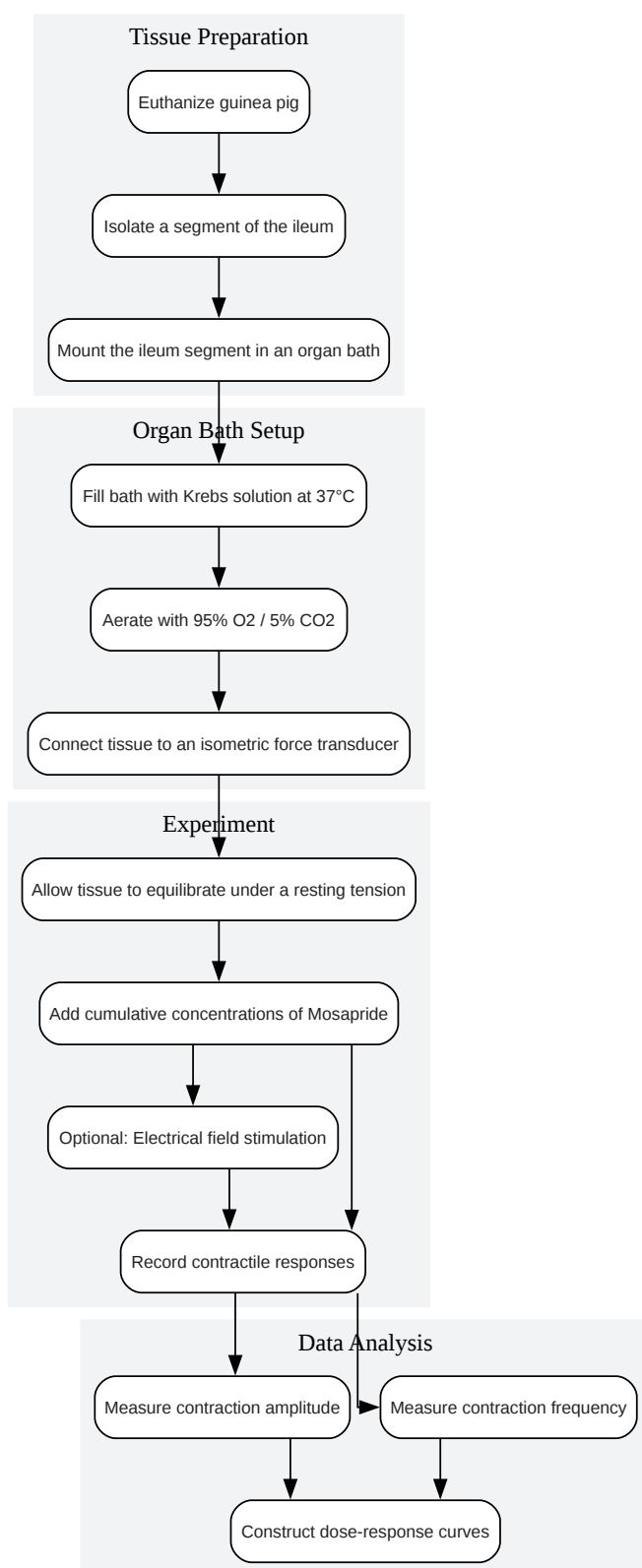
Mosapride citrate, a selective serotonin 5-HT₄ receptor agonist, has emerged as a significant prokinetic agent, promoting gastrointestinal (GI) motility. This guide provides a comprehensive comparison of its effects across different species—humans, dogs, rats, and guinea pigs—and evaluates its performance against other prokinetic drugs like cisapride and itopride. The information presented herein is supported by experimental data from various studies, with detailed methodologies for key experiments to aid in research and development.

Mechanism of Action: The 5-HT₄ Receptor Pathway

Mosapride citrate primarily exerts its prokinetic effect by stimulating 5-HT₄ receptors on enteric neurons. This activation enhances the release of acetylcholine (ACh), a key neurotransmitter that induces smooth muscle contraction in the GI tract, thereby increasing motility.[1] Unlike some other prokinetics, mosapride shows high selectivity for the 5-HT₄ receptor, which may contribute to its favorable safety profile, particularly concerning cardiovascular effects.[2]







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References

- 1. researchgate.net [researchgate.net]
- 2. Prokinetics in the Management of Functional Gastrointestinal Disorders - PMC [pmc.ncbi.nlm.nih.gov]
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